

head-to-head comparison of different commercial 11-Ketotestosterone ELISA kits

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Compound of Interest

Compound Name: 11-Ketotestosterone

Cat. No.: B15621708

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A Head-to-Head Comparison of Commercial 11-Ketotestosterone ELISA Kits

For researchers, scientists, and drug development professionals, the accurate quantification of **11-Ketotestosterone** (11-KT), a potent androgenic steroid, is crucial for a wide range of studies, from endocrinology and reproductive biology to clinical research in areas like Polycystic Ovary Syndrome (PCOS). The Enzyme-Linked Immunosorbent Assay (ELISA) remains a widely used method for its detection due to its high throughput and relatively low cost. However, the market offers a variety of commercial ELISA kits, each with its own performance characteristics. This guide provides an objective, head-to-head comparison of several commercially available **11-Ketotestosterone** ELISA kits, based on manufacturer-provided data, to aid researchers in selecting the most suitable kit for their needs.

Performance Characteristics of Commercial 11-KT ELISA Kits

The following table summarizes the key quantitative performance characteristics of several commercial **11-Ketotestosterone** ELISA kits. It is important to note that this data is sourced from the manufacturers' datasheets and has not been independently verified in a single head-to-head study. Researchers are strongly encouraged to perform their own in-house validation to ensure the chosen kit performs optimally with their specific sample types and experimental conditions.

Feature	Thermo Fisher Scientific (Invitrogen)	Cayman Chemical	Arbor Assays	AFSBio Inc.	ELK Biotechnology	MyBioSource
Catalog Number	EIA11K	582751	K079-H	ELK8908	ELK8908	MBS701490
Assay Type	Competitive ELISA	Competitive ELISA	Competitive ELISA	Competitive Inhibition	Competitive Inhibition	Quantitative Competitive
Sensitivity	1.85 pg/mL[1]	1.3 pg/mL[2]	1.85 pg/mL[3]	15.29 pg/mL	44.42 pg/mL	1.0 pg/mL
Assay Range	8.2 - 2,000 pg/mL[4]	0.78 - 100 pg/mL[2][5]	8.19 - 2,000 pg/mL	156.25 - 10,000 pg/mL	156.25 - 10,000 pg/mL	Not Specified
Sample Types	Serum, Plasma, Urine, Fecal Extracts[1][4]	Plasma and other sample matrices[6]	Serum, Plasma, Urine, Fecal Extracts[3][7]	Serum, Plasma, Biological Fluids	Serum, Plasma, Biological Fluids	Serum, plasma, cell culture supernatants, body fluid and tissue homogenate
Incubation Time	2 hours	18 hours	2 hours	2 hours	Not Specified	1 hour
Cross-Reactivity (Testosterone)	2.03%	<0.01%[2]	Not Specified	Not Specified	Not Specified	Not Specified
Cross-Reactivity	Not Specified	2.9%[2]	Not Specified	Not Specified	Not Specified	Not Specified

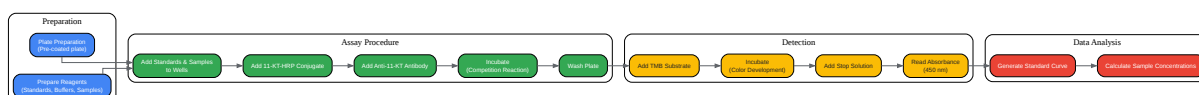
(Adrenosterone)

Intra-Assay CV	<6%	Not Specified	Not Specified	Not Specified	Not Specified	Stated as assessed
Inter-Assay CV	<8%	Not Specified	Not Specified	Not Specified	Not Specified	Stated as assessed

Experimental Protocols: A Generalized Approach to ELISA and Validation

While each kit comes with its own specific protocol, the fundamental steps of a competitive ELISA are conserved. Below is a generalized experimental workflow, followed by key validation experiments that researchers should consider performing.

General Competitive ELISA Workflow



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Generalized workflow for a competitive **11-Ketotestosterone** ELISA.

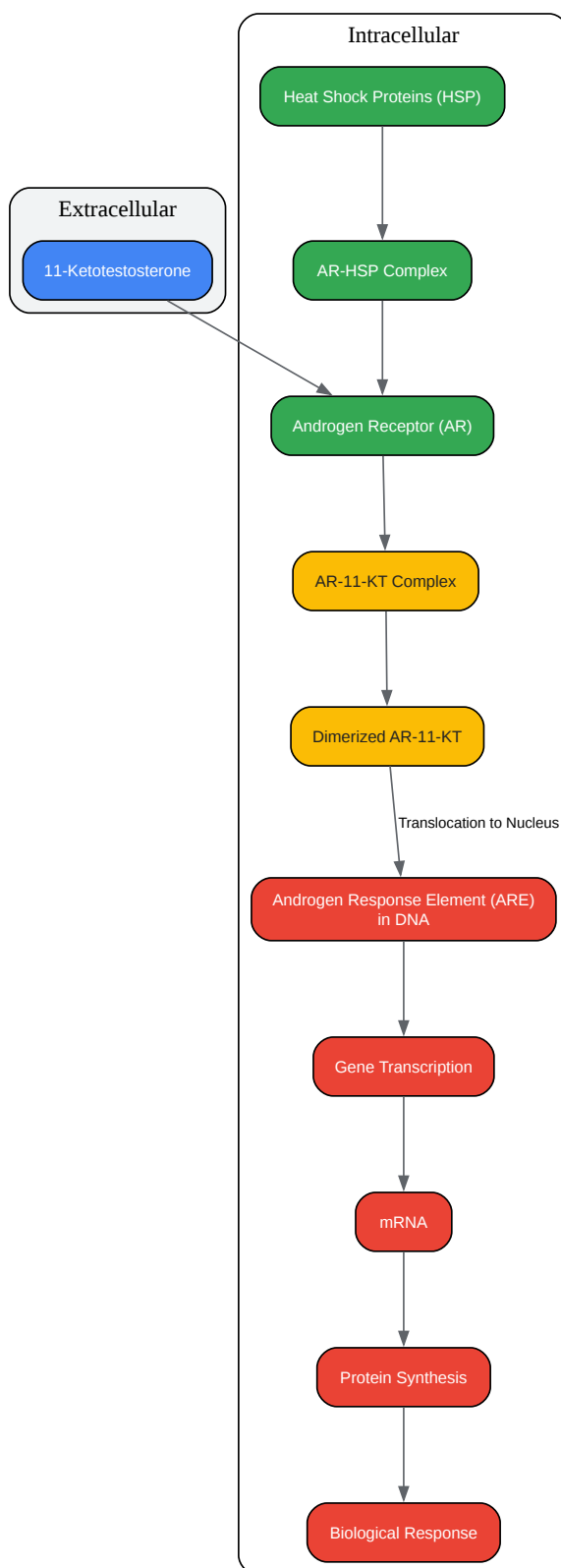
Key Validation Experiments

To ensure the reliability of results within your specific experimental context, the following validation experiments are recommended:

- **Spike and Recovery:** To assess for matrix effects, known concentrations of **11-Ketotestosterone** standard are "spiked" into the sample matrix (e.g., serum, plasma) and the recovery percentage is calculated. An acceptable recovery is typically within 80-120%.
- **Linearity of Dilution:** This experiment determines if the assay can linearly measure **11-Ketotestosterone** in serially diluted samples. A high-concentration sample is diluted in a series, and the measured concentrations (corrected for dilution) should be consistent across the dilution range.
- **Precision (Intra- and Inter-Assay Variation):** Intra-assay precision is determined by running the same samples multiple times on the same plate. Inter-assay precision is assessed by running the same samples on different plates on different days. The coefficient of variation (CV) should ideally be below 15%.
- **Specificity (Cross-Reactivity):** While manufacturers provide some cross-reactivity data, it is advisable to test for cross-reactivity with other structurally similar steroids that are likely to be present in your samples at high concentrations.

Signaling Pathway of Androgens

The biological effects of **11-Ketotestosterone**, like other androgens, are mediated through the androgen receptor. The following diagram illustrates a simplified signaling pathway.



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Simplified androgen signaling pathway.

Conclusion

The selection of an **11-Ketotestosterone** ELISA kit should be guided by the specific requirements of the research, including the required sensitivity, the expected concentration range in the samples, and the sample matrix. While the data presented here provides a useful starting point for comparison, it is imperative that researchers conduct their own validation experiments to ensure the chosen kit is fit for their purpose. This will ultimately lead to more reliable and reproducible data in the quest to understand the multifaceted role of **11-Ketotestosterone** in health and disease.

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